

# Toxicological profile of 2-Ethylhexyl 4-hydroxybenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Ethylhexyl 4-hydroxybenzoate**

Cat. No.: **B1217064**

[Get Quote](#)

An In-depth Technical Guide: Toxicological Profile of **2-Ethylhexyl 4-hydroxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Ethylhexyl 4-hydroxybenzoate** (CAS: 5153-25-3), also known as Octylparaben or 2-EHHB, is a synthetic ester of 4-hydroxybenzoic acid and 2-ethylhexanol.<sup>[1]</sup> It belongs to the paraben family, a group of chemicals widely used as preservatives in cosmetic, personal care, and industrial products due to their broad-spectrum antimicrobial properties.<sup>[1][2]</sup> The branched alkyl chain of 2-EHHB enhances its hydrophobicity compared to its linear-chain counterparts, which increases its fat solubility and antimicrobial activity.<sup>[1][2][3]</sup>

This document provides a comprehensive overview of the toxicological profile of **2-Ethylhexyl 4-hydroxybenzoate**, synthesizing available data on its physicochemical properties, toxicokinetics, and various toxicological endpoints. It is intended to serve as a technical resource for researchers, scientists, and professionals involved in drug development and chemical safety assessment.

## Physicochemical Properties

The physicochemical properties of a compound are critical for understanding its stability, solubility, and biological interactions. Key properties for **2-Ethylhexyl 4-hydroxybenzoate** are summarized in Table 1. The compound is poorly soluble in water but soluble in organic

solvents.<sup>[1]</sup> It is stable under standard storage conditions but decomposes at high temperatures.<sup>[1]</sup>

Table 1: Physicochemical Properties of **2-Ethylhexyl 4-hydroxybenzoate**

Property	Value	Reference
CAS Number	5153-25-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
IUPAC Name	2-ethylhexyl 4-hydroxybenzoate	<a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	Octylparaben, 2-EHHB, 2-Ethylhexylparaben	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>3</sub>	<a href="#">[4]</a>
Molecular Weight	250.33 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Clear, colorless to pale yellow liquid	<a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	~270°C at 50 mmHg	<a href="#">[1]</a> <a href="#">[2]</a>
Density	~1.035 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a> <a href="#">[4]</a>
pKa	8.20 ± 0.15 (Predicted)	<a href="#">[2]</a>
LogP	5.292 (Estimated)	<a href="#">[2]</a>
Solubility	Poorly soluble in water; soluble in organic solvents	<a href="#">[1]</a>

## Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion

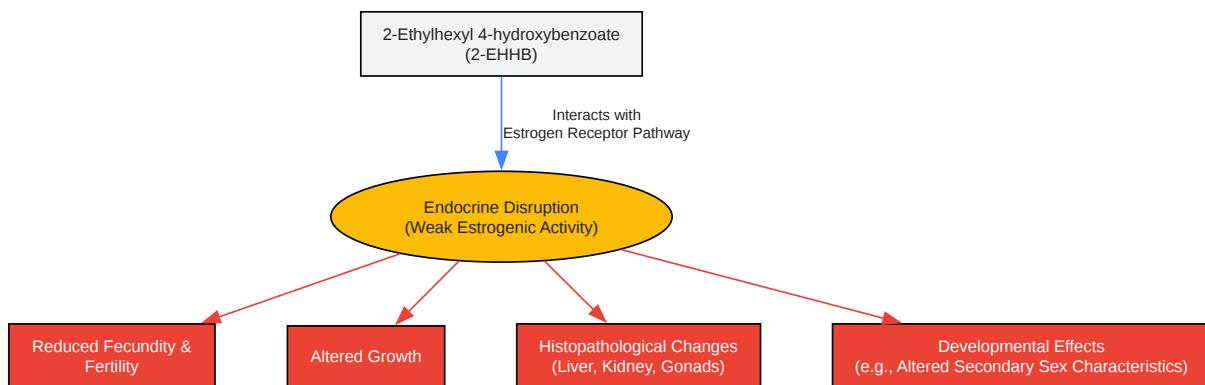
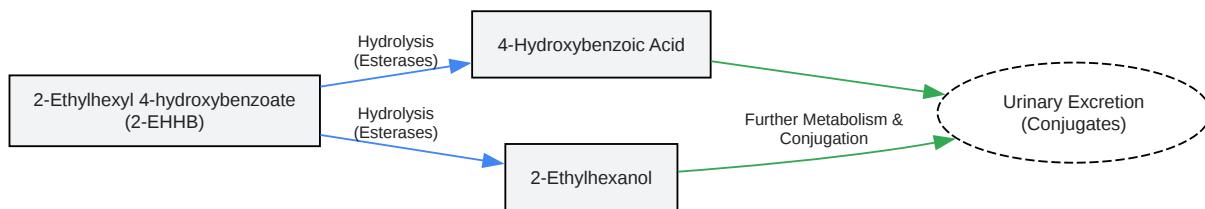
While specific toxicokinetic studies for **2-Ethylhexyl 4-hydroxybenzoate** are limited, the metabolic fate of alkyl benzoates and other parabens is generally well-understood.

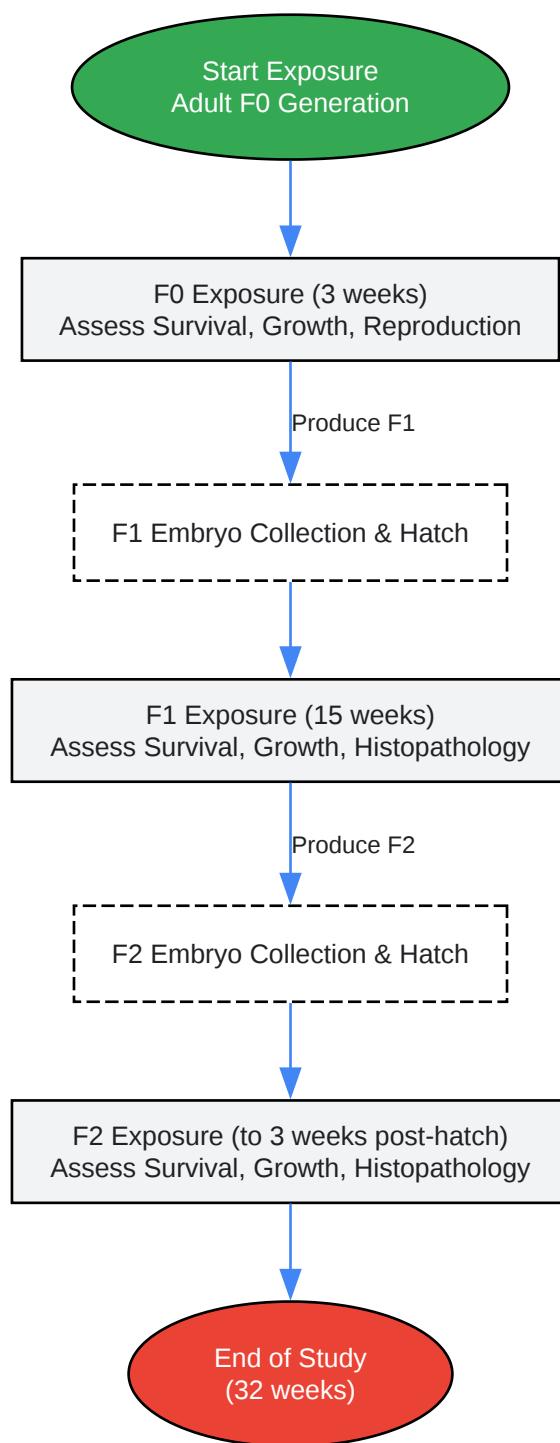
**Absorption and Distribution:** Due to its lipophilic nature (LogP ~5.29), 2-EHHB is expected to be absorbed through the skin and the gastrointestinal tract. Following absorption, it would likely

distribute to fatty tissues.

**Metabolism:** Like other esters, 2-EHHB is expected to undergo rapid hydrolysis by esterase enzymes present in the skin and liver. This biotransformation breaks the ester bond, yielding 4-hydroxybenzoic acid and 2-ethylhexanol.<sup>[7]</sup> This metabolic pathway is common for parabens and similar ester compounds. Further metabolism of the breakdown products can occur. For instance, studies on analogous compounds like 2-ethylhexyl salicylate show subsequent oxidation and hydroxylation of the 2-ethylhexyl moiety.<sup>[8]</sup>

**Excretion:** The primary metabolite, 4-hydroxybenzoic acid, and its conjugates, along with metabolites of 2-ethylhexanol, are expected to be excreted primarily in the urine.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Ethylhexyl 4-hydroxybenzoate | 5153-25-3 | Benchchem [benchchem.com]
- 2. 2-Ethylhexyl 4-hydroxybenzoate CAS#: 5153-25-3 [m.chemicalbook.com]
- 3. 2-Ethylhexyl 4-hydroxybenzoate | 5153-25-3 [chemicalbook.com]
- 4. Buy 2-Ethylhexyl 4-hydroxybenzoate | 5153-25-3 [smolecule.com]
- 5. 2-Ethylhexyl p-hydroxybenzoate | C15H22O3 | CID 107377 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Ethylhexyl 4-Hydroxybenzoate | 5153-25-3 | TCI AMERICA [tcichemicals.com]
- 7. View Attachment [cir-reports.cir-safety.org]
- 8. Toxicokinetics of 2-ethylhexyl salicylate (EHS) and its seven metabolites in humans after controlled single dermal exposure to EHS - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Toxicological profile of 2-Ethylhexyl 4-hydroxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217064#toxicological-profile-of-2-ethylhexyl-4-hydroxybenzoate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)